

4-Chloro-3-ethyl-1H-indole: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 4-Chloro-3-ethyl-1H-indole

Cat. No.: B13702666

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Abstract

This technical guide provides a detailed overview of **4-Chloro-3-ethyl-1H-indole**, a substituted indole of interest in synthetic and medicinal chemistry. As this compound is not readily available commercially and a specific CAS number has not been assigned, this document focuses on its predicted identifiers, plausible synthetic routes, expected spectroscopic and physicochemical properties, and potential applications based on the established chemistry of related indole derivatives. This guide is intended to serve as a foundational resource for researchers interested in the synthesis and evaluation of this and similar novel indole structures.

Introduction: The Significance of the Indole Scaffold

Indole and its derivatives are a cornerstone of heterocyclic chemistry, forming the structural core of numerous natural products, pharmaceuticals, and functional materials.^{[1][2]} The indole nucleus is a privileged scaffold in medicinal chemistry, appearing in a wide array of biologically active compounds, including anti-cancer agents, antimicrobials, and anti-inflammatory drugs.^{[1][3]} The strategic placement of substituents on the indole ring allows for the fine-tuning of its electronic and steric properties, which in turn modulates its biological activity. The introduction

of a halogen, such as chlorine, at the 4-position and an alkyl group, such as ethyl, at the 3-position is anticipated to confer unique chemical and biological characteristics, making **4-Chloro-3-ethyl-1H-indole** a compelling target for synthesis and investigation.

Chemical Identifiers and Physicochemical Properties

Given the absence of a registered CAS number for **4-Chloro-3-ethyl-1H-indole**, its identifiers and properties are predicted based on its chemical structure.

Identifier	Value
IUPAC Name	4-Chloro-3-ethyl-1H-indole
Molecular Formula	C ₁₀ H ₁₀ ClN
Molecular Weight	179.65 g/mol
Canonical SMILES	<chem>CCC1=C(C2=CC=CC(Cl)=C2N1)</chem>
InChI	InChI=1S/C10H10ClN/c1-2-7-6-11-10-5-3-4-9(12)8(7)10/h3-6,11H,2H2,1H3
InChIKey	Predicted: A unique key would be generated upon database entry.
CAS Number	Not Assigned
Predicted Appearance	Off-white to light brown solid
Predicted Solubility	Soluble in organic solvents such as ethanol, methanol, and dichloromethane.

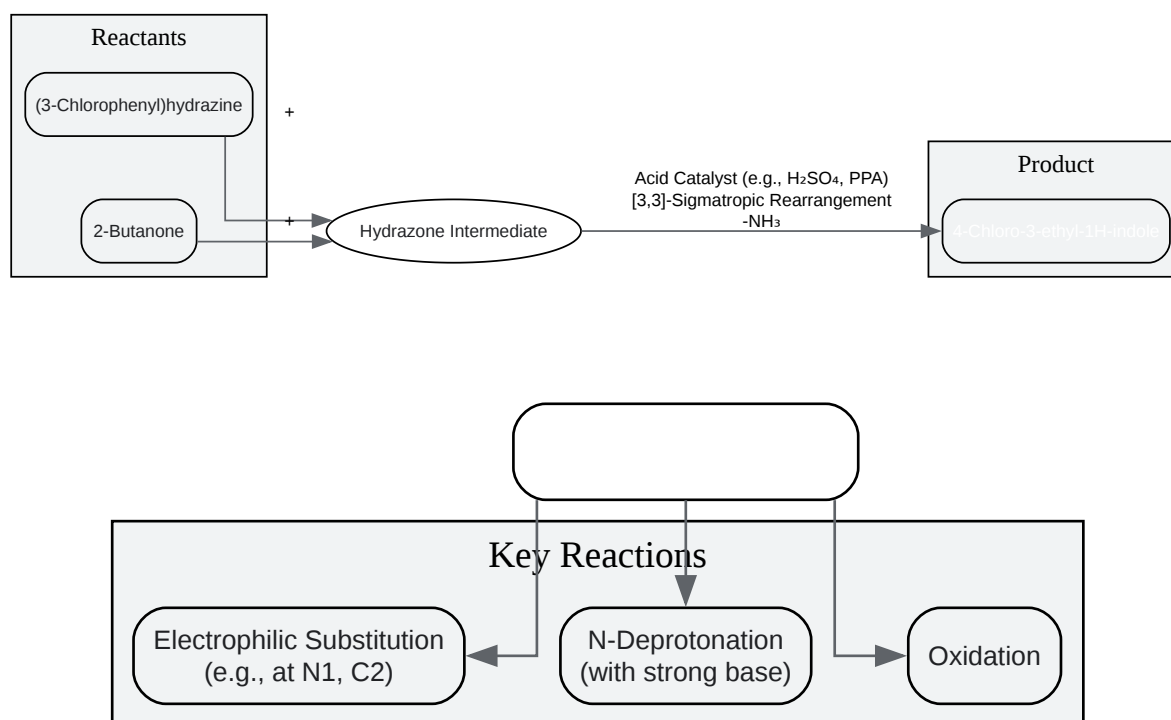
Proposed Synthetic Pathways

The synthesis of **4-Chloro-3-ethyl-1H-indole** can be approached through established indole synthetic methodologies. The Fischer indole synthesis is a robust and versatile method for the preparation of substituted indoles.[\[4\]](#)[\[5\]](#)

Fischer Indole Synthesis

This classical approach involves the acid-catalyzed reaction of a substituted phenylhydrazine with a ketone or aldehyde.[4] For the synthesis of **4-Chloro-3-ethyl-1H-indole**, the logical starting materials would be (3-chlorophenyl)hydrazine and 2-butanone.

Reaction Scheme:



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Sources

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- [2. Recent advances in the synthesis of indoles and their applications - Organic & Biomolecular Chemistry \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [3. Indole: Chemical Properties, Synthesis, Applications, and Analysis - Creative Proteomics \[creative-proteomics.com\]](#)
- [4. Fischer indole synthesis - Wikipedia \[en.wikipedia.org\]](#)
- [5. taylorandfrancis.com \[taylorandfrancis.com\]](#)
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